

A Technical Guide to (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid

Cat. No.: B150067

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Introduction

(3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid is a chiral carboxylic acid and a key intermediate in the synthesis of several pharmacologically active molecules. Its structure incorporates a tert-butoxycarbonyl (Boc) protecting group on an amino functional group, a common strategy in peptide synthesis and the development of pharmaceuticals to prevent unwanted side reactions.^[1] This compound is of particular interest in the pharmaceutical industry as a crucial building block in the asymmetric synthesis of (S)-Pregabalin, a potent anticonvulsant and analgesic drug.^{[2][3]} This guide provides an in-depth overview of its chemical and physical properties, molecular structure, synthesis, and its pivotal role in drug development.

Chemical and Physical Properties

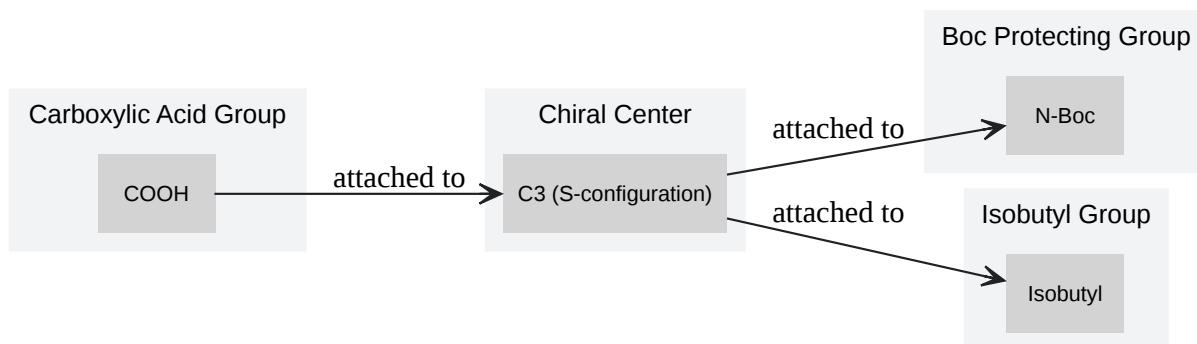
The quantitative data for (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	132549-43-0[4]
Molecular Formula	C12H23NO4
Molecular Weight	245.32 g/mol
Melting Point	53-55 °C
Solubility	Very slightly soluble (1.1 g/L at 25°C)
Appearance	White solid
IUPAC Name	(3S)-5-methyl-3-[(2-methylpropan-2-yl)oxycarbonyl]hexanoic acid

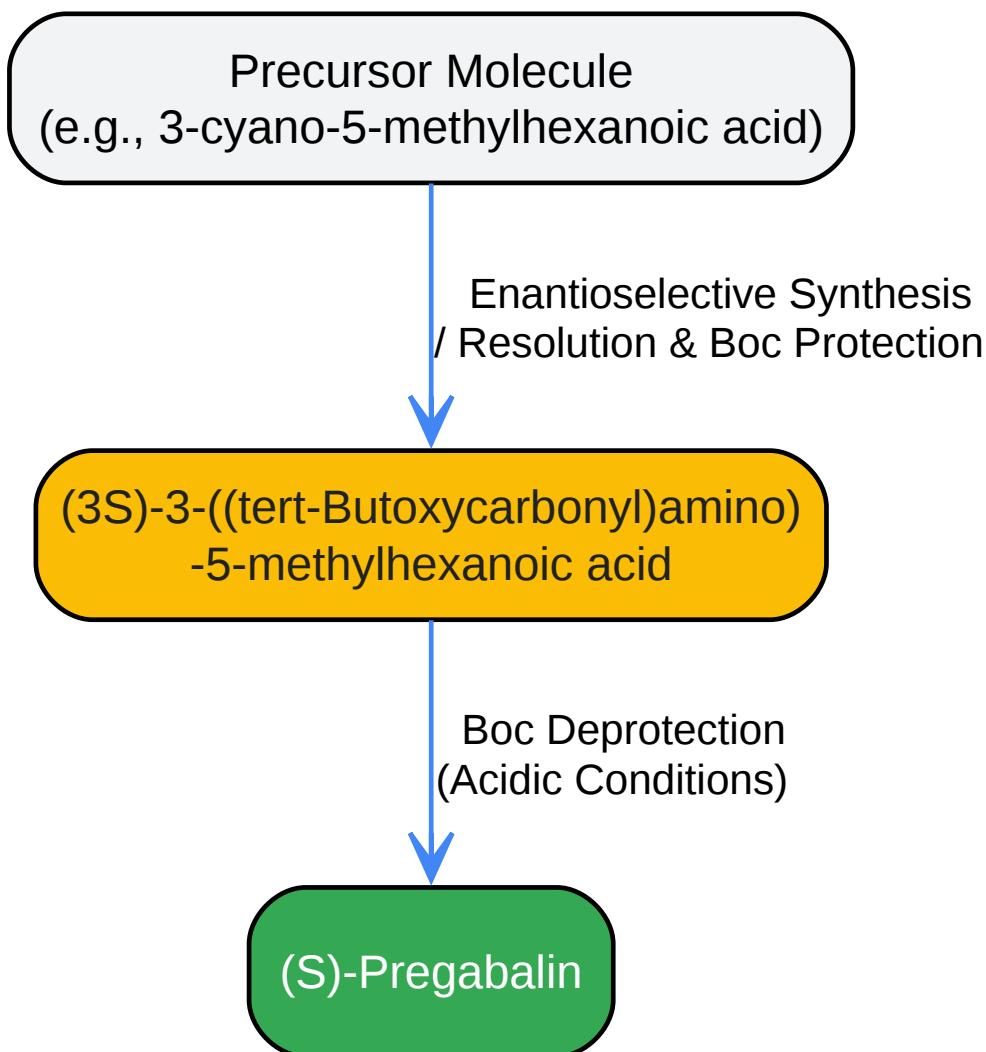
Molecular Structure

The structure of **(3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid** features a hexanoic acid backbone with a methyl group at the 5-position and a Boc-protected amino group at the 3-position, which is a chiral center.

Key Structural Features of (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic Acid



Workflow for the Synthesis of (S)-Pregabalin



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References

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- To cite this document: BenchChem. [A Technical Guide to (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150067#3-tert-butoxycarbonyl-amino-5-methylhexanoic-acid-cas-number-and-structure>]

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